

Safeguarding Your Research: A Comprehensive Guide to Handling N-Methyl-4-nitroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Methyl-4-nitroaniline*

Cat. No.: B087028

[Get Quote](#)

For Immediate Use by Laboratory Professionals

This document provides critical safety and logistical information for the handling and disposal of **N-Methyl-4-nitroaniline** (CAS No. 100-15-2). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining the necessary personal protective equipment (PPE), operational protocols, and emergency responses.

Hazard and Property Overview

N-Methyl-4-nitroaniline is a hazardous substance that is toxic if swallowed, inhaled, or in contact with skin.^{[1][2][3]} It is known to cause serious eye and skin irritation and may lead to organ damage through prolonged or repeated exposure.^{[1][2]} The substance is also harmful to aquatic life with long-lasting effects.^[4]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[2]
Molecular Weight	152.15 g/mol	[2]
Appearance	Amber to brownish-yellow powder or prisms with a violet reflex.	[1][5]
Melting Point	149 - 154 °C (300.2 - 309.2 °F)	[1]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether.	[4][6]
Vapor Density	5.25 (vs air)	
UN Number	2811	[2]
Hazard Class	6.1 (Poison)	[5]

GHS Hazard Statements

- H301: Toxic if swallowed[2][3][4]
- H311: Toxic in contact with skin[2][3][4]
- H331: Toxic if inhaled[2][3][4]
- H373: May cause damage to organs through prolonged or repeated exposure[2][3][4]
- H412: Harmful to aquatic life with long lasting effects[4]

Operational and Disposal Plans: A Step-by-Step Guide

Adherence to the following protocols is mandatory to ensure a safe laboratory environment when working with **N-Methyl-4-nitroaniline**.

Personal Protective Equipment (PPE) Protocol

All personnel must don the following PPE before entering an area where **N-Methyl-4-nitroaniline** is handled:

- Eye and Face Protection: Wear tightly fitting safety goggles that conform to EN166 (EU) or NIOSH (US) standards.^[4] A face shield should also be used for added protection.^[2]
- Skin Protection:
 - Gloves: Handle with chemical-impermeable gloves, which must be inspected for integrity before each use.^[2]^[4]
 - Protective Clothing: Wear impervious, fire/flame-resistant lab coats or clothing to prevent skin exposure.^[1]^[4]
- Respiratory Protection:
 - For weighing and preparing solutions, use a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a P2 (EN 143) dust/mist filter.^[3]
 - In situations where exposure limits may be exceeded or if irritation is experienced, a full-face respirator is required.^[4]

Safe Handling and Storage Protocol

- Ventilation: Always handle **N-Methyl-4-nitroaniline** in a well-ventilated area. A chemical fume hood with appropriate exhaust ventilation is required.^[2]^[4]
- Safe Handling Practices:
 - Avoid all contact with skin and eyes.^[2]^[4]
 - Do not breathe in dust, fumes, or vapors.^[2]^[4]
 - Prevent the formation of dust and aerosols.^[2]^[4]
 - Do not eat, drink, or smoke in the handling area.^[1]^[4]

- Wash hands thoroughly after handling the substance.[1][4]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[2][4]
 - Keep the container tightly closed.[2][4]
 - The storage area should be locked.[4]

Accidental Release and Emergency Protocol

- Spill Response:
 - Immediately evacuate personnel to a safe area, upwind of the spill if possible.[4]
 - Remove all sources of ignition.[4]
 - Don the full required PPE, including respiratory protection.[2]
 - For small spills, dampen the solid material with acetone to prevent dust from becoming airborne.[5]
 - Carefully sweep or shovel the dampened material into a suitable, closed container for disposal.[2][5]
 - Use absorbent paper dampened with acetone to clean up any remaining residue.[5]
 - Wash the spill area with a soap and water solution.[5]
- First Aid Measures:
 - Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[2][4]
 - Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water. Seek immediate medical attention.[2][4]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.[1][4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical help.[2][4]

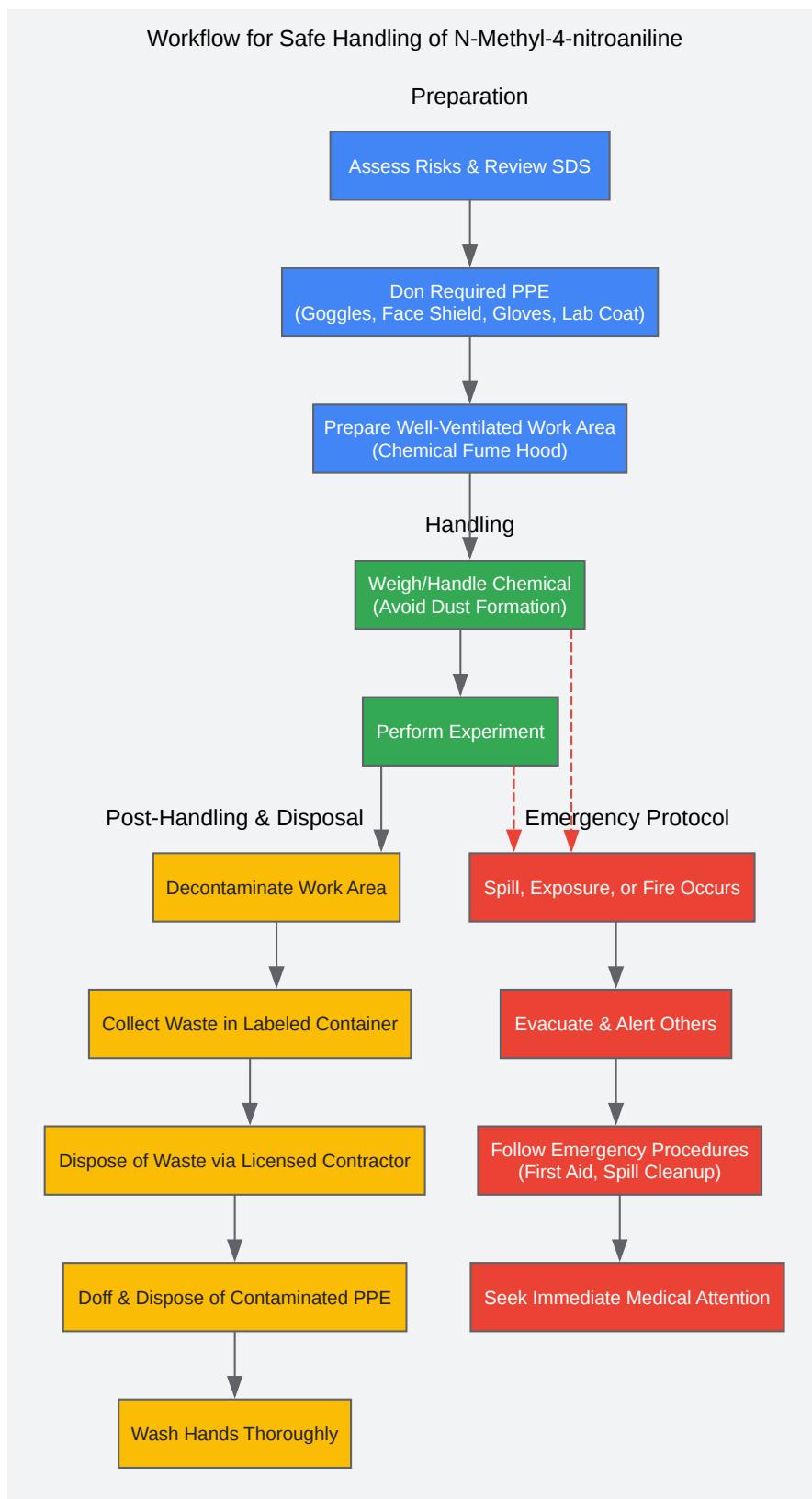
Disposal Plan

All waste containing **N-Methyl-4-nitroaniline** must be treated as hazardous waste.

- Waste Collection: Collect waste material and any contaminated items (e.g., gloves, absorbent paper) in suitable, closed, and clearly labeled containers.[2]
- Disposal Method:
 - Arrange for disposal through a licensed and approved waste disposal company.[2]
 - One approved method is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[2]
 - Contaminated packaging should be disposed of as unused product.[2]
 - Ensure all local, regional, and national regulations for hazardous waste disposal are strictly followed.[1]

Procedural Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **N-Methyl-4-nitroaniline**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for **N-Methyl-4-nitroaniline** handling.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. eastharbourgroup.com [eastharbourgroup.com]
- 3. N-Methyl-4-nitroaniline | C₇H₈N₂O₂ | CID 7483 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. N-METHYL-4-NITROANILINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. N-Methyl-4-nitroaniline: properties, applications and safety_Chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling N-Methyl-4-nitroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087028#personal-protective-equipment-for-handling-n-methyl-4-nitroaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com